

laboratory guidelines for safe handling and storage of MMV019313

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Compound of Interest

Compound Name: MMV019313

Cat. No.: B1677361

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Application Notes and Protocols for MMV019313

For Researchers, Scientists, and Drug Development Professionals

These guidelines provide detailed procedures for the safe handling, storage, and disposal of the potent, non-bisphosphonate inhibitor, **MMV019313**. Adherence to these protocols is critical to ensure personnel safety and maintain the integrity of the compound for research applications.

Compound Information

MMV019313 is a potent inhibitor of the Plasmodium falciparum farnesyl/geranylgeranyl diphosphate synthase (FPPS/GGPPS), a key enzyme in isoprenoid biosynthesis. It is a drug-like small molecule that conforms to Lipinski's rule of five and shows selective activity against the parasite's enzyme over its human counterparts.

Physicochemical Properties

Property	Value	Source
CAS Number	902630-14-2	GlpBio
Molecular Formula	C ₁₈ H ₁₇ N ₃ O ₂ S	MedChemExpress
Molecular Weight	355.42 g/mol	MedChemExpress
Appearance	Solid powder	General
Solubility	Soluble in DMSO	MedChemExpress
Storage (Solid)	Room temperature in continental US; may vary elsewhere.	MedChemExpress
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month. ^[1]	MedChemExpress

Health and Safety Information

While a comprehensive toxicological profile for **MMV019313** is not fully established, it should be handled as a potent bioactive compound. Assume it is hazardous upon inhalation, ingestion, and skin or eye contact.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **MMV019313**, especially in its powdered form.^{[2][3][4][5][6]}

- **Respiratory Protection:** A NIOSH-approved respirator is essential to prevent inhalation of the powder. For weighing and initial solution preparation, a powered air-purifying respirator (PAPR) is recommended.^{[2][7]} At a minimum, a well-fitted N95 respirator should be used.^[7]
- **Eye and Face Protection:** Chemical splash goggles and a face shield are required to protect against splashes and airborne particles.^{[2][4][6]}
- **Skin Protection:** A lab coat, long pants, and closed-toe shoes are standard. For handling larger quantities or during procedures with a high risk of contamination, a disposable Tyvek suit is recommended.^[6]

- Hand Protection: Double gloving with nitrile gloves is required.^[4] Gloves should be inspected for tears or holes before use and changed frequently, especially after direct contact with the compound.

Experimental Protocols

Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Log the compound into the laboratory inventory system, noting the date of receipt.
- Store the solid compound according to the manufacturer's instructions, typically at room temperature in a dry, well-ventilated area away from incompatible materials.^{[8][9][10][11][12]}
- For stock solutions, once prepared, aliquot into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).^[1]

Preparation of Stock Solutions

This procedure should be performed in a chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.^[13]

- Don all required PPE as outlined in section 2.1.
- Carefully weigh the desired amount of **MMV019313** powder.
- Add the appropriate volume of dimethyl sulfoxide (DMSO) to achieve the desired stock concentration.
- Cap the vial securely and vortex or sonicate until the solid is completely dissolved.
- Label the stock solution clearly with the compound name, concentration, solvent, date of preparation, and storage conditions.
- Aliquot the stock solution into smaller, single-use vials to prevent contamination and degradation from multiple freeze-thaw cycles.

- Store the aliquots at the recommended temperature.[\[1\]](#)

Spill Cleanup Protocol

For Powder Spills:

- Evacuate and Secure the Area: Immediately alert others in the vicinity and restrict access to the spill area.
- Don PPE: Put on the appropriate PPE, including respiratory protection.
- Contain the Spill: Gently cover the spill with a damp paper towel or absorbent material to prevent the powder from becoming airborne.[\[7\]](#) Do not use dry sweeping methods.[\[14\]](#)
- Clean the Area: Carefully wipe up the contained powder with the damp absorbent material, working from the outside of the spill inwards.
- Decontaminate: Wipe the spill area with a suitable laboratory detergent and then with 70% ethanol.
- Dispose of Waste: All contaminated materials (absorbent pads, gloves, etc.) must be placed in a sealed bag and disposed of as hazardous chemical waste according to institutional guidelines.[\[15\]](#)[\[16\]](#)

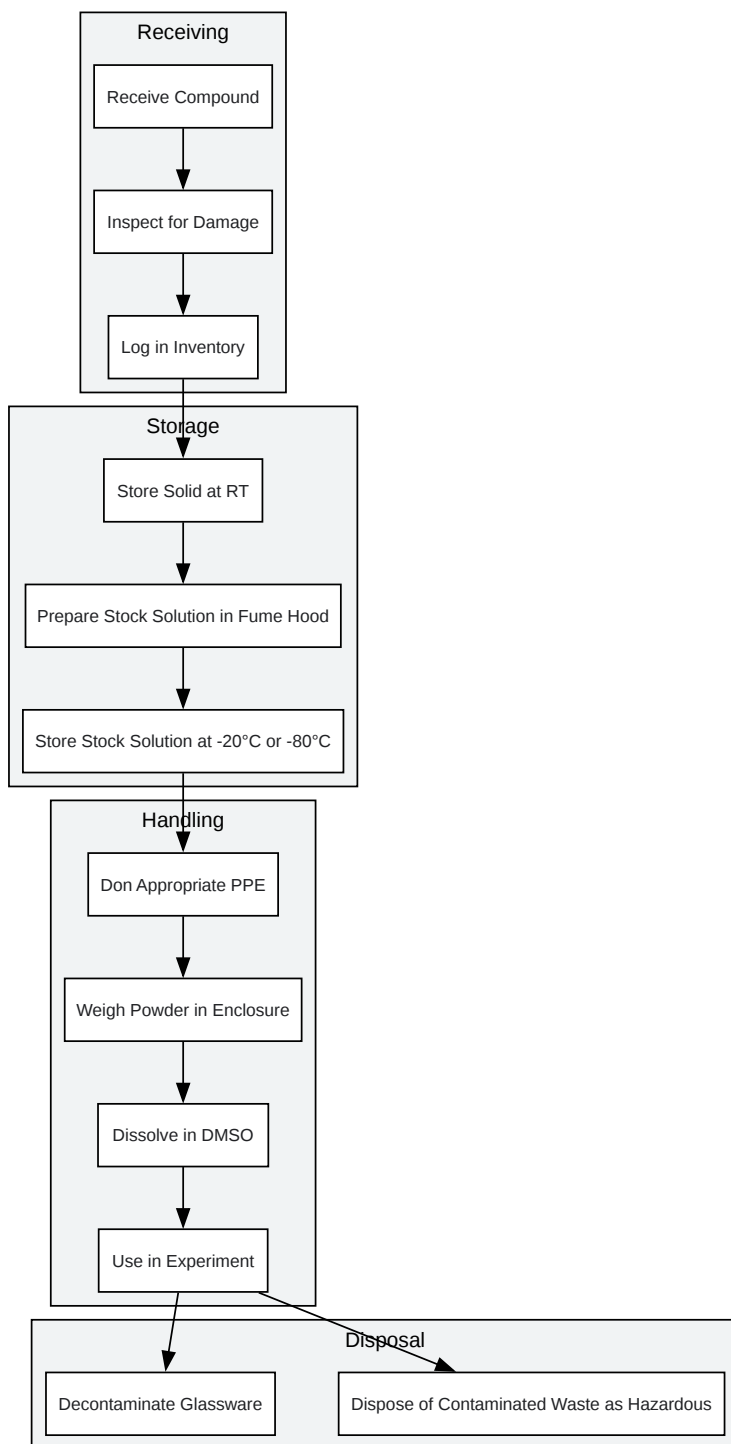
For Liquid Spills (Solutions):

- Evacuate and Secure the Area: Alert others and restrict access.
- Don PPE: Wear appropriate PPE.
- Contain the Spill: Surround the spill with absorbent material to prevent it from spreading.
- Absorb the Liquid: Cover the spill with an absorbent powder or pads.[\[15\]](#)[\[16\]](#)[\[17\]](#)
- Collect the Waste: Once the liquid is absorbed, use a scoop or forceps to collect the material and place it in a sealed, labeled hazardous waste container.[\[15\]](#)[\[16\]](#)

- Decontaminate: Clean the spill area with a suitable laboratory detergent followed by 70% ethanol.
- Dispose of Waste: Dispose of all contaminated materials as hazardous chemical waste.

Workflow and Decision-Making Diagrams

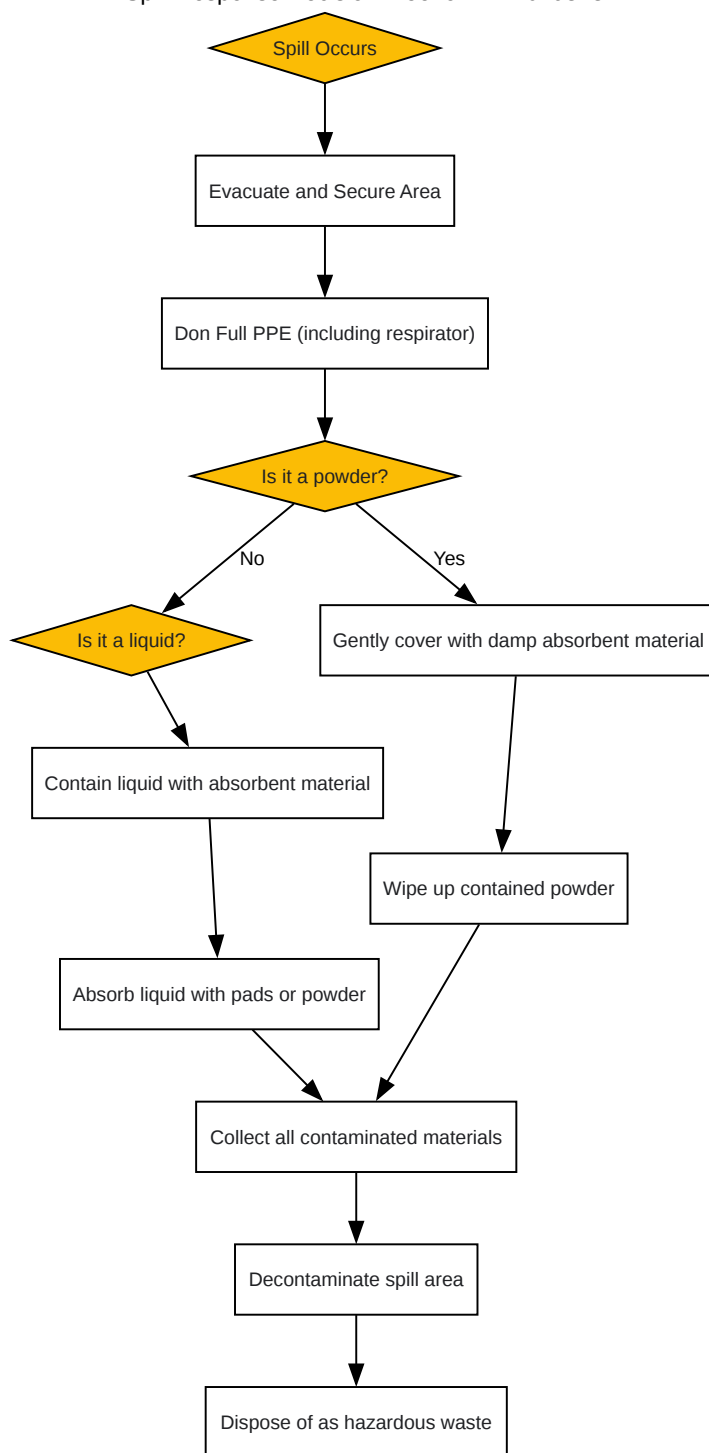
Safe Handling Workflow for MMV019313



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Caption: Workflow for the safe handling of **MMV019313** from receipt to disposal.

Spill Response Decision Tree for MMV019313



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Caption: Decision-making process for handling a spill of **MMV019313**.

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